

Application Notes and Protocols: MDI-2268 In Vivo Experimental Studies

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Compound of Interest

Compound Name: ML268

Cat. No.: B1663211

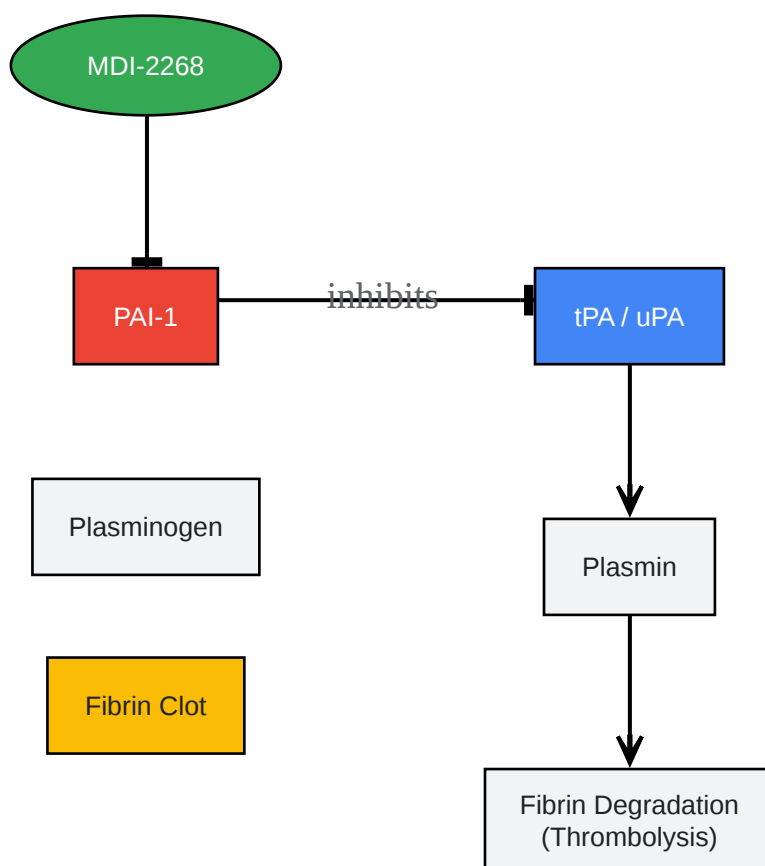
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These application notes provide detailed protocols for in vivo experimental studies of MDI-2268, a potent and specific small-molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). The following sections outline the mechanism of action, key in vivo models, experimental procedures, and representative data for evaluating the efficacy and safety of MDI-2268.

Mechanism of Action

MDI-2268 is a highly specific inhibitor of PAI-1, a serine protease inhibitor that plays a crucial role in regulating fibrinolysis.[1][2] PAI-1 is the primary physiological inhibitor of tissue-type plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA). These activators convert plasminogen to plasmin, an enzyme responsible for degrading fibrin clots.[2][3] By inhibiting PAI-1, MDI-2268 effectively increases the activity of tPA and uPA, leading to enhanced fibrinolysis and the breakdown of thrombi.[4] MDI-2268 has shown activity against human, murine, rat, and porcine PAI-1 and is effective against both free and vitronectin-bound PAI-1.[5]



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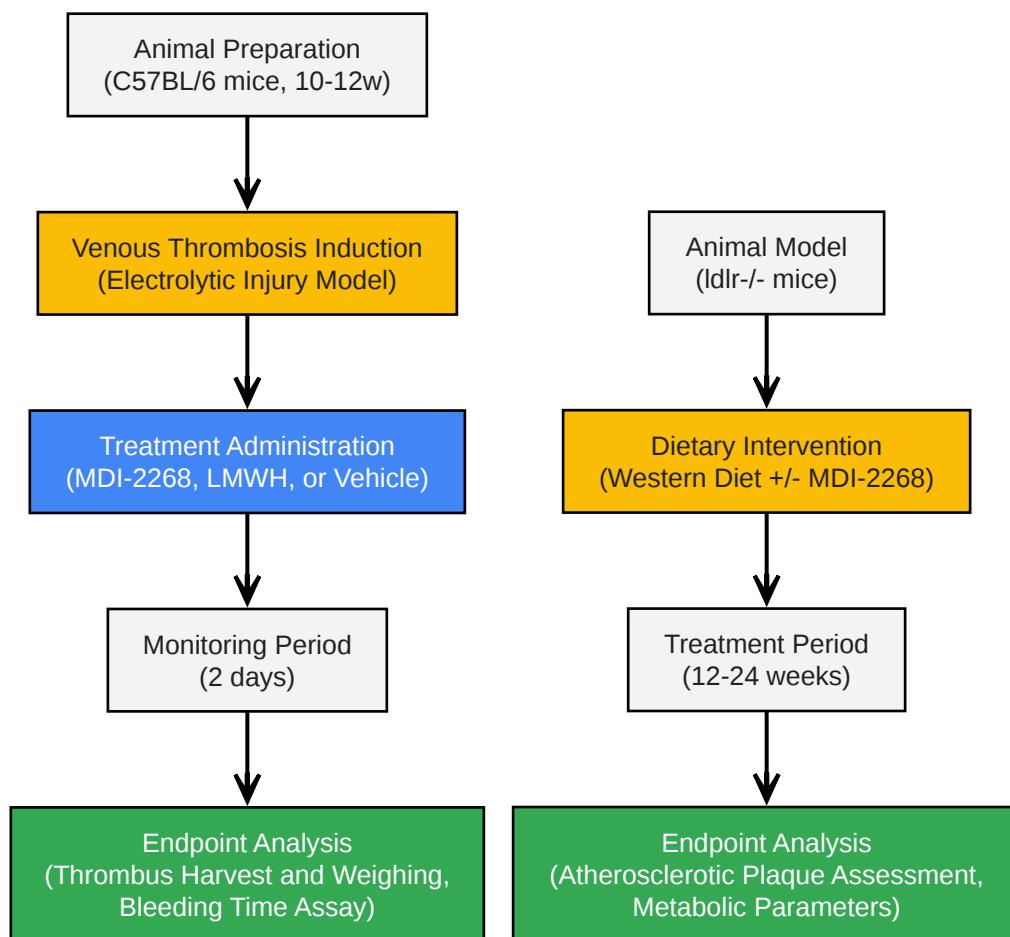
Figure 1: MDI-2268 Mechanism of Action.

In Vivo Experimental Models and Protocols

MDI-2268 has been evaluated in various preclinical animal models to assess its antithrombotic and anti-atherosclerotic properties.

Murine Model of Venous Thrombosis

This model is used to evaluate the efficacy of MDI-2268 in preventing the formation and promoting the resolution of deep vein thrombosis (DVT).



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